

Propynylamine Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Propynylamine

Cat. No.: B8746562

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Introduction

Propynylamine, also known as 2-propyn-1-amine or propargylamine, is a versatile primary amine with the chemical formula C_3H_5N .^[1] Its structure, which incorporates a reactive terminal alkyne and a nucleophilic amino group, makes it a valuable building block in organic synthesis.

^[1] **Propynylamine** serves as a crucial intermediate in the production of various pharmaceuticals and as a corrosion inhibitor.^[1] For professionals in research, drug development, and materials science, a thorough understanding of its solubility in different solvents is paramount for designing synthetic routes, developing formulations, and ensuring process efficiency.

This technical guide provides a comprehensive overview of the solubility profile of **propynylamine**, a detailed experimental protocol for its quantitative determination, and a visual workflow to aid in experimental design.

Solubility Profile of Propynylamine

Propynylamine is a colorless to pale yellow liquid that exhibits varied solubility depending on the nature of the solvent.^{[1][2]} Its ability to act as a hydrogen bond donor (via the $-NH_2$ group) and its overall small molecular size and polarity contribute to its solubility characteristics. Lower aliphatic amines, like **propynylamine**, can readily form hydrogen bonds with protic solvents such as water.^[3]

Quantitative Solubility Data

While specific quantitative solubility data for **propynylamine** is not widely available in published literature, its miscibility and solubility in common solvents are well-documented. The following table summarizes the available qualitative data. For applications requiring precise concentrations, experimental determination is strongly recommended.

Solvent	Chemical Formula	Solvent Type	Reported Solubility	Citations
Water	H ₂ O	Polar Protic	Miscible	[1][2][4][5][6]
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble	[1]
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Soluble	[1]
Chloroform	CHCl ₃	Polar Aprotic	Soluble	[2][7]
Ethyl Acetate	CH ₃ COOC ₂ H ₅	Polar Aprotic	Soluble	[2][7]

Note: "Miscible" indicates that the substances are soluble in each other at all proportions. "Soluble" indicates that a significant amount of solute can be dissolved in the solvent, but quantitative limits are not specified.

Experimental Protocol: Isothermal Shake-Flask Method for Solubility Determination

To obtain precise, quantitative solubility data for **propynylamine**, the isothermal shake-flask method is a reliable and widely accepted technique. This method measures the equilibrium solubility of a compound in a given solvent at a constant temperature.

Objective: To determine the quantitative equilibrium solubility of **propynylamine** in a specific solvent at a controlled temperature.

Materials:

- **Propynylamine** (high purity)
- Selected solvents (analytical grade)

- Analytical balance (± 0.1 mg precision)
- Glass vials with PTFE-lined screw caps
- Positive displacement micropipettes
- Thermostatically controlled orbital shaker or water bath
- Centrifuge capable of holding the vials
- Syringes and syringe filters (e.g., $0.22\text{ }\mu\text{m}$ PTFE, compatible with the solvent)
- Volumetric flasks
- Gas Chromatography (GC) system with a Flame Ionization Detector (FID) or other suitable quantitative analytical instrument.

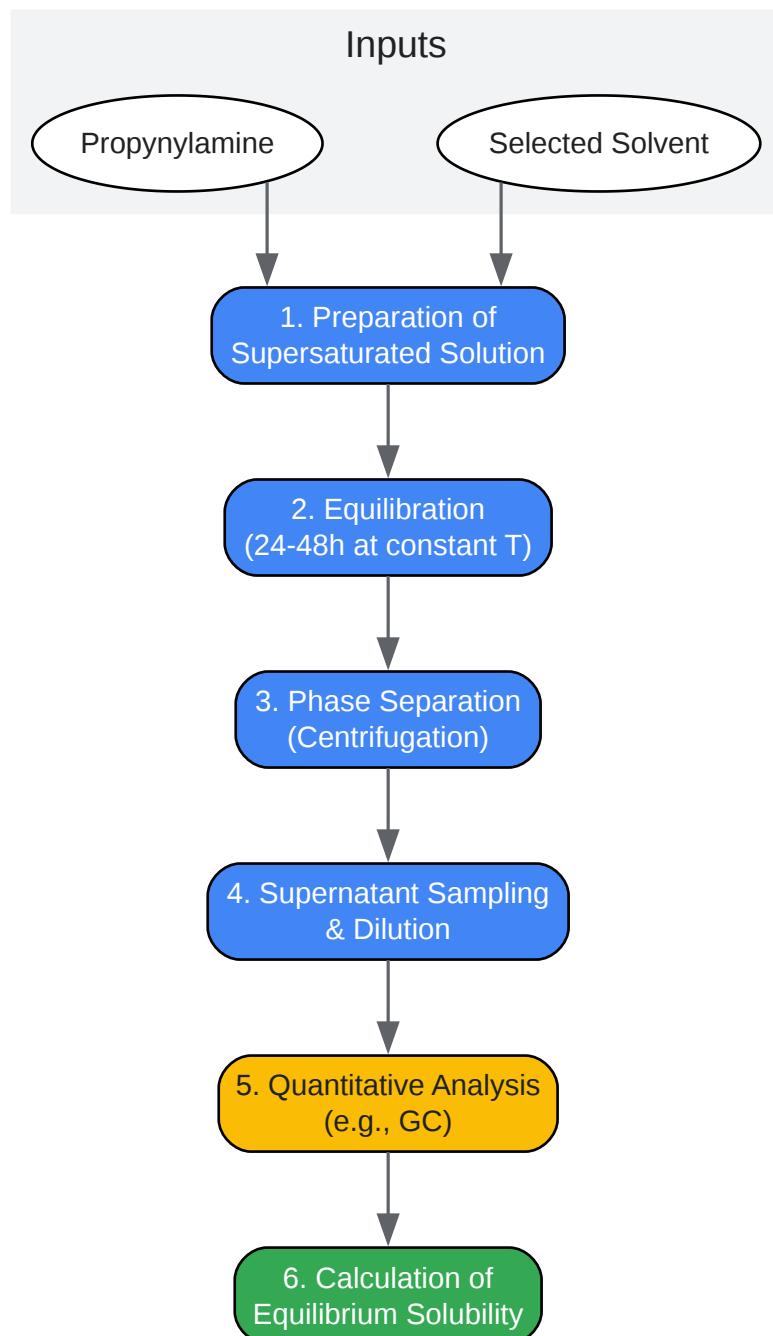
Procedure:

- Preparation of Supersaturated Solution:
 - Add a precise volume of the chosen solvent (e.g., 2 mL) to several vials.
 - Add an excess amount of **propynylamine** to each vial. Since **propynylamine** is a liquid, this can be done by adding it dropwise until a separate, undissolved phase is clearly visible after initial mixing. This ensures that the solvent becomes saturated.
- Equilibration:
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in the thermostatically controlled shaker set to the desired experimental temperature (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$).
 - Agitate the mixtures at a constant speed for a sufficient duration to ensure equilibrium is reached. A period of 24 to 48 hours is typically recommended.
- Phase Separation:

- After the equilibration period, remove the vials from the shaker and let them stand undisturbed in a temperature-controlled environment for at least 24 hours to allow the undissolved **propynylamine** to settle.
- To ensure complete separation of the saturated solution from the excess solute, centrifuge the vials at a high speed (e.g., 5000 rpm for 15 minutes).
- Sample Collection and Analysis:
 - Carefully withdraw an aliquot of the clear supernatant (the saturated solution) using a syringe. Avoid disturbing the settled excess solute layer.
 - Attach a syringe filter to the syringe and dispense the solution into a pre-weighed volumetric flask. Record the exact mass of the transferred aliquot.
 - Dilute the sample to the flask's mark with the same solvent.
 - Prepare a series of calibration standards of **propynylamine** in the same solvent.
 - Analyze the diluted sample and the calibration standards using a validated GC method or another appropriate analytical technique.
- Calculation of Solubility:
 - Using the calibration curve generated from the standards, determine the concentration of **propynylamine** in the diluted sample.
 - Calculate the concentration in the original, undiluted supernatant, accounting for the dilution factor. This value represents the equilibrium solubility of **propynylamine** in the tested solvent at the specified temperature, typically expressed in mg/mL or mol/L.

Visualization of Experimental and Logical Workflows

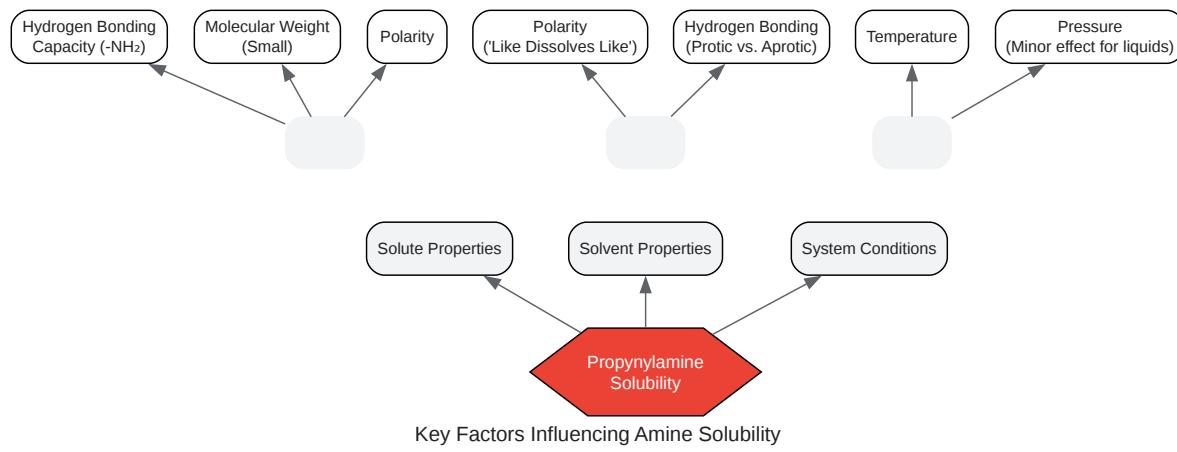
A clear workflow is essential for the systematic determination of solubility and for understanding the factors that influence it. The following diagrams illustrate the key processes.



Workflow for Experimental Solubility Determination

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Caption: A flowchart of the isothermal shake-flask method for determining **propynylamine** solubility.



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Caption: A diagram illustrating the primary factors that govern the solubility of **propynylamine**.

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